

Unveiling the Bioactive Potential of 2,5-Dimethylcyclohexanol: A Technical Guide

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Compound of Interest

Compound Name: 2,5-Dimethylcyclohexanol

Cat. No.: B1361072

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[City, State] – [Date] – A comprehensive technical guide released today consolidates the current scientific understanding of the potential biological activities of **2,5-Dimethylcyclohexanol**, a volatile organic compound found in various natural sources. This document, intended for researchers, scientists, and drug development professionals, details the existing evidence for its antifungal, antineoplastic, antiviral, anti-inflammatory, and antibacterial properties, highlighting key quantitative data, experimental methodologies, and relevant cellular signaling pathways.

Antifungal Activity: A Promising Agent Against Pathogenic Fungi

Recent research has identified **2,5-Dimethylcyclohexanol** (DMCH) as a potent antifungal agent, particularly against the psychrophilic fungus *Pseudogymnoascus destructans*, the causative agent of white-nose syndrome in bats.^[1] In vitro studies have demonstrated its efficacy in inhibiting fungal growth, with specific quantitative data outlined below.

Table 1: Antifungal Potency of 2,5-Dimethylcyclohexanol against *Pseudogymnoascus destructans*

Parameter	Value (μL/mL)
Minimum Inhibitory Concentration (MIC)	0.55
Half-maximal Inhibitory Concentration (IC50)	0.36

Data sourced from Huang et al. (2025).[1]

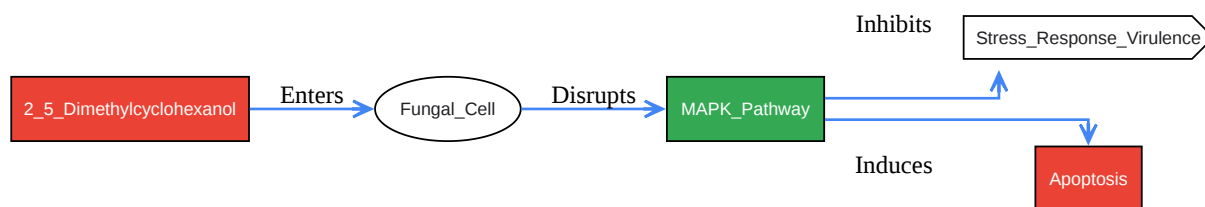
The mechanism of its antifungal action involves the deformation of fungal ultrastructure, induction of apoptosis, and generation of oxidative stress.[1] Furthermore, **2,5-Dimethylcyclohexanol** disrupts energy metabolism and dysregulates critical signaling pathways, including the MAPK signaling cascade.[1]

Experimental Protocol: Antifungal Susceptibility Testing

The antifungal activity of **2,5-Dimethylcyclohexanol** was determined using a vapor diffusion assay. A suspension of *P. destructans* spores (2×10^5 spores/mL) was inoculated onto Sabouraud Dextrose Agar (SDA) plates. Sterile antibiotic discs impregnated with 100 μL of **2,5-Dimethylcyclohexanol** were placed on the lids of the inverted plates. The plates were sealed and incubated at 13°C with 85% relative humidity for 14 days. The diameter of fungal growth was measured, and the inhibition rate was calculated relative to a control group without the compound. The MIC was defined as the lowest concentration that completely inhibited visible mycelial growth, while the IC50 was the concentration that resulted in a 50% reduction in mycelial growth.[1]

Signaling Pathway: Disruption of the MAPK Pathway

2,5-Dimethylcyclohexanol has been shown to modulate the Mitogen-Activated Protein Kinase (MAPK) signaling pathway in *P. destructans*, a crucial pathway for fungal stress response and virulence.[1]



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References

- 1. pubs.acs.org [pubs.acs.org]
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